

A Comprehensive Technical Guide to Glyceryl Tribenzoate: Nomenclature, Properties, and Applications

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Compound of Interest

Compound Name: Glyceryl tribenzoate

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Abstract

Glyceryl Tribenzoate, a molecule of significant industrial and pharmaceutical relevance, is often encountered under a variety of names, leading to potential confusion in research, development, and regulatory affairs. This in-depth technical guide serves as a definitive resource for researchers, scientists, and drug development professionals, aiming to demystify its nomenclature. We will explore its chemical identity, from its IUPAC name and CAS number to common synonyms and commercial trade names. This guide provides a comprehensive overview of its physicochemical properties, its multifaceted applications as a plasticizer and excipient, and the analytical methodologies crucial for its quality control. By consolidating this information, we aim to provide a foundational understanding that supports effective sourcing, application, and innovation.

The Multifaceted Identity of Glyceryl Tribenzoate

In the precise world of chemical and pharmaceutical sciences, unambiguous identification of a compound is paramount. **Glyceryl tribenzoate**, the tri-ester of glycerol and benzoic acid, is a prime example of a compound with a diverse etymology, stemming from its various applications and historical commercialization. Understanding this landscape of synonyms and identifiers is not merely an academic exercise; it is crucial for accurate literature review, unambiguous regulatory submissions, and consistent quality control in manufacturing processes. This guide

provides the necessary clarity, ensuring that professionals across disciplines are speaking the same chemical language.

Unraveling the Nomenclature: Synonyms and Identifiers

The varied nomenclature of **glyceryl tribenzoate** reflects its broad utility. A thorough understanding of these names is essential for navigating scientific literature, patents, and commercial supply chains.

IUPAC Name and Chemical Structure

The systematic name for **glyceryl tribenzoate**, according to the International Union of Pure and Applied Chemistry (IUPAC), is 2,3-bis(benzoyloxy)propyl benzoate^[1]. This name precisely describes the molecular structure: a propane-1,2,3-triol (glycerol) backbone where each hydroxyl group has formed an ester linkage with a benzoate group.

- Molecular Formula: $C_{24}H_{20}O_6$ ^[2]
- Molecular Weight: 404.41 g/mol ^[2]

Figure 1: Chemical Structure of **Glyceryl Tribenzoate**

A 2D representation of the **glyceryl tribenzoate** molecule.

Common Synonyms and Chemical Names

Beyond its systematic name, **glyceryl tribenzoate** is known by several other names in scientific and commercial contexts. These often provide a more direct link to its chemical origins:

- Tribenzoin: This is a widely used and accepted common name^[2].
- Glycerol tribenzoate: This name clearly indicates its composition from glycerol and three benzoate units^{[1][3]}.
- 1,2,3-Propanetriol, tribenzoate: A semi-systematic name that is frequently found in chemical databases and regulatory documents^{[1][4]}.

- Propane-1,2,3-triyl tribenzoate: Another variation of the semi-systematic name[1].

Trade Names and Commercial Designations

Commercially, **glyceryl tribenzoate** is marketed under various trade names, which often denote specific grades or formulations intended for particular applications. It is crucial for procurement and formulation scientists to be aware of these to ensure the correct material is sourced.

Trade Name	Typical Application/Industry
Benzoflex™ S-404	Plasticizer for polymers, adhesives, and coatings[1][5].
Uniplex 260	Plasticizer in various polymer systems[1][5].
Mollit B	Historical trade name for use as a plasticizer[1][3].
Plastic A	Another historical trade name[1][3].

Key Identifiers

For unequivocal identification in a regulatory and research context, numerical identifiers are the gold standard.

Identifier	Value
CAS Registry Number	614-33-5[1][2]
EC Number	210-379-6[1]
UNII	3LZY0X529Y[1]
FEMA Number	3398[1][4]
JECFA Number	861[1][4]

Physicochemical Properties and Specifications

The utility of **glyceryl tribenzoate** in various applications is a direct consequence of its physical and chemical properties. It is typically supplied as a white to off-white crystalline powder or flakes[6][7][8].

Property	Value
Physical Form	White crystalline powder or flakes at 25°C[7][8].
Melting Point	68-72 °C[5]
Solubility	Insoluble in water; soluble in ether, ethyl acetate, benzene, chloroform[6][7].
Odor	Little to no odor, sometimes described as balsamic[5][6].

Different grades (e.g., technical vs. pharmaceutical) will have varying specifications for purity, acid value, and heavy metal content. For pharmaceutical applications, adherence to pharmacopeial standards is required.

Applications in Drug Development and Beyond

Glyceryl tribenzoate's excellent compatibility with a wide range of polymers and its favorable safety profile make it a versatile ingredient.

As a Pharmaceutical Excipient and Plasticizer

In the pharmaceutical industry, **glyceryl tribenzoate** is valued as a safe and non-toxic additive[9]. Its primary function is as a solid plasticizer. Plasticizers are crucial additives in polymer formulations, such as those used for film coatings on tablets or in the manufacturing of medical devices. They work by embedding themselves between polymer chains, reducing intermolecular forces and thereby increasing the flexibility and durability of the material[10].

- Mechanism of Action: As a solid plasticizer, **glyceryl tribenzoate** enhances the flexibility of polymer films, preventing cracking and ensuring the integrity of coatings on solid dosage forms[11]. Its compatibility with cellulose derivatives (e.g., cellulose acetate) and vinyl resins is particularly noteworthy[11][12].

- Applications: It is used in tablet coatings, transdermal patches, and as a processing aid in polymer-based drug delivery systems[13]. It is also used as a solvent and penetration enhancer in some topical preparations[13].

Industrial Applications

Beyond pharmaceuticals, **glyceryl tribenzoate** is a high-performance additive in numerous industrial sectors:

- Adhesives: It enhances the adhesion and thermal bonding strength of polyvinyl acetate (PVA) based adhesives[14][15].
- Coatings and Inks: It improves heat seal properties and moisture resistance in nitrocellulose coatings and printing inks[14][15].
- Cosmetics: It serves as an emollient and skin-conditioning agent in skincare products, lotions, and sunscreens[13]. It is also used in nail lacquer formulations[11][15].

Use as a Flavoring Agent

The U.S. Food and Drug Administration (FDA) has approved **glyceryl tribenzoate** as a flavoring ingredient[4][9]. It is listed under 21 CFR 175.105 for use in adhesives and 21 CFR 176.180 for components of paper and paperboard in contact with dry food[4][16]. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) concluded that it poses "no safety concern at current levels of intake when used as a flavouring agent"[17].

Analytical Methodologies for Quality Control

Ensuring the identity, purity, and strength of **glyceryl tribenzoate** is critical, particularly for pharmaceutical use. High-Performance Liquid Chromatography (HPLC) is the gold standard for assay and impurity profiling.

Experimental Protocol: HPLC Assay of Glyceryl Tribenzoate

This protocol describes a general-purpose reversed-phase HPLC method for determining the purity of a **glyceryl tribenzoate** raw material.

Objective: To quantify the amount of **glyceryl tribenzoate** in a sample and separate it from potential impurities.

Instrumentation:

- High-Performance Liquid Chromatograph with a UV detector.
- C18 reversed-phase column (e.g., 4.6 mm x 150 mm, 5 μ m particle size).
- Data acquisition and processing software.

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- **Glyceryl Tribenzoate** Reference Standard

Chromatographic Conditions:

- Mobile Phase: Acetonitrile and Water (e.g., 70:30 v/v), isocratic.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 230 nm
- Injection Volume: 10 μ L

Procedure:

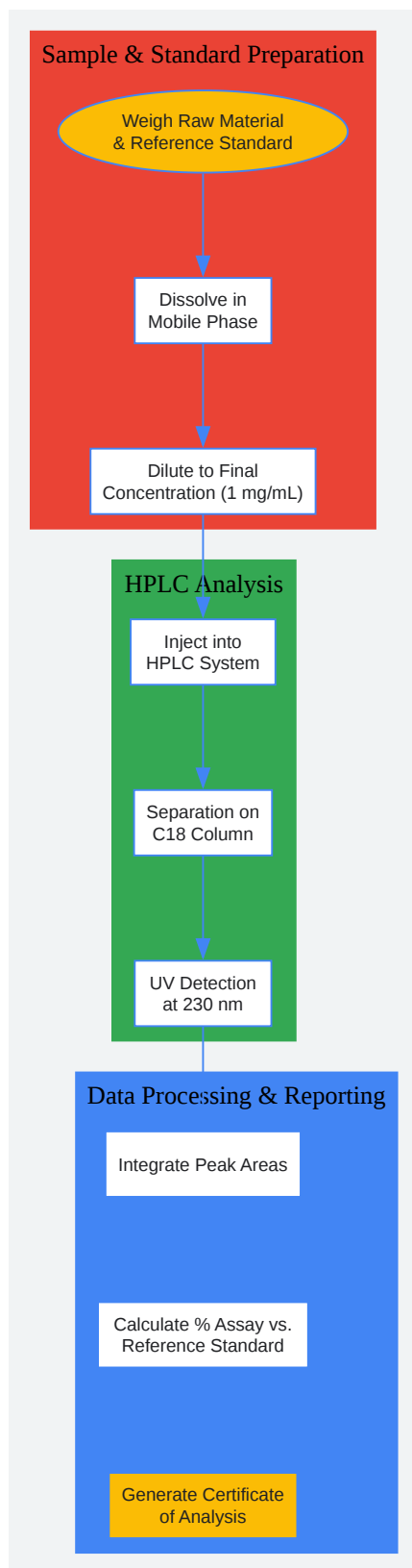
- Standard Preparation: Accurately weigh about 50 mg of **Glyceryl Tribenzoate** Reference Standard and transfer to a 50 mL volumetric flask. Dissolve in and dilute to volume with the mobile phase to obtain a concentration of approximately 1.0 mg/mL.
- Sample Preparation: Prepare the sample solution in the same manner as the Standard Preparation, using the **glyceryl tribenzoate** raw material.

- System Suitability: Inject the Standard Preparation five times. The relative standard deviation (RSD) of the peak areas for the five replicate injections should not be more than 2.0%.
- Analysis: Inject the Standard Preparation and the Sample Preparation into the chromatograph.
- Calculation: Calculate the percentage of **glyceryl tribenzoate** in the sample using the following formula: $\% \text{ Assay} = (\text{Area_Sample} / \text{Area_Standard}) * (\text{Conc_Standard} / \text{Conc_Sample}) * 100$

Visualization of Analytical Workflow

The following diagram illustrates the key steps in the HPLC quality control workflow.

Figure 2: HPLC Analytical Workflow for **Glyceryl Tribenzoate** QC



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A flowchart of the quality control process for **glyceryl tribenzoate** using HPLC.

Regulatory and Safety Considerations

Glyceryl tribenzoate is generally considered to have low toxicity[18]. As mentioned, it is approved by the FDA for indirect food contact and as a flavoring agent[4][16]. Safety Data Sheets (SDS) indicate that it is not classified as a hazardous substance, though standard laboratory precautions like wearing gloves and eye protection should be followed during handling[19][20]. While extensive toxicity data is not publicly available for all exposure routes, its long history of use in food, cosmetics, and pharmaceuticals supports a favorable safety profile for its intended applications[19].

Conclusion

Glyceryl tribenzoate is a versatile and widely used compound whose identity is often obscured by a plethora of synonyms and trade names. For the research, development, and quality control scientist, a clear and comprehensive understanding of this nomenclature is not optional—it is essential for ensuring accuracy, safety, and regulatory compliance. From its foundational role as a polymer plasticizer to its application as a food-safe flavoring agent, **glyceryl tribenzoate's** utility is undeniable. By leveraging the information in this guide, from its fundamental chemical identifiers to practical analytical workflows, professionals can navigate the complexities of its use with confidence and precision.

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